

# Perfluorodecalin: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Perfluorodecalin

Cat. No.: B3416116

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An in-depth examination of the chemical properties, molecular structure, and diverse applications of **Perfluorodecalin** (PFD), a fluorocarbon with significant utility in biomedical research and pharmaceutical development.

**Perfluorodecalin** (PFD) is a synthetic, biologically inert fluorocarbon liquid renowned for its high gas-dissolving capacity, particularly for oxygen and carbon dioxide.<sup>[1][2]</sup> This unique property, combined with its chemical stability and biocompatibility, has established PFD as a valuable tool in a wide range of scientific and medical applications, from advanced microscopy and cell culture to its use as a component in artificial blood substitutes and for organ preservation. This technical guide provides a detailed overview of its core characteristics, experimental applications, and safety profile.

## Core Chemical and Physical Properties

**Perfluorodecalin** is a derivative of decalin where all hydrogen atoms have been substituted with fluorine atoms.<sup>[1][3]</sup> This complete fluorination imparts exceptional chemical and thermal stability.<sup>[1]</sup>

CAS Number: 306-94-5

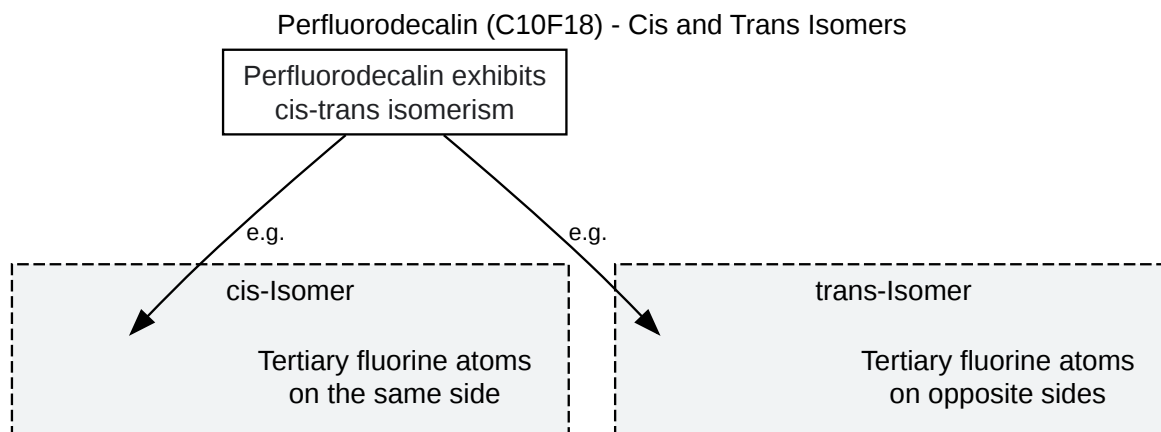
Molecular Formula: C<sub>10</sub>F<sub>18</sub>

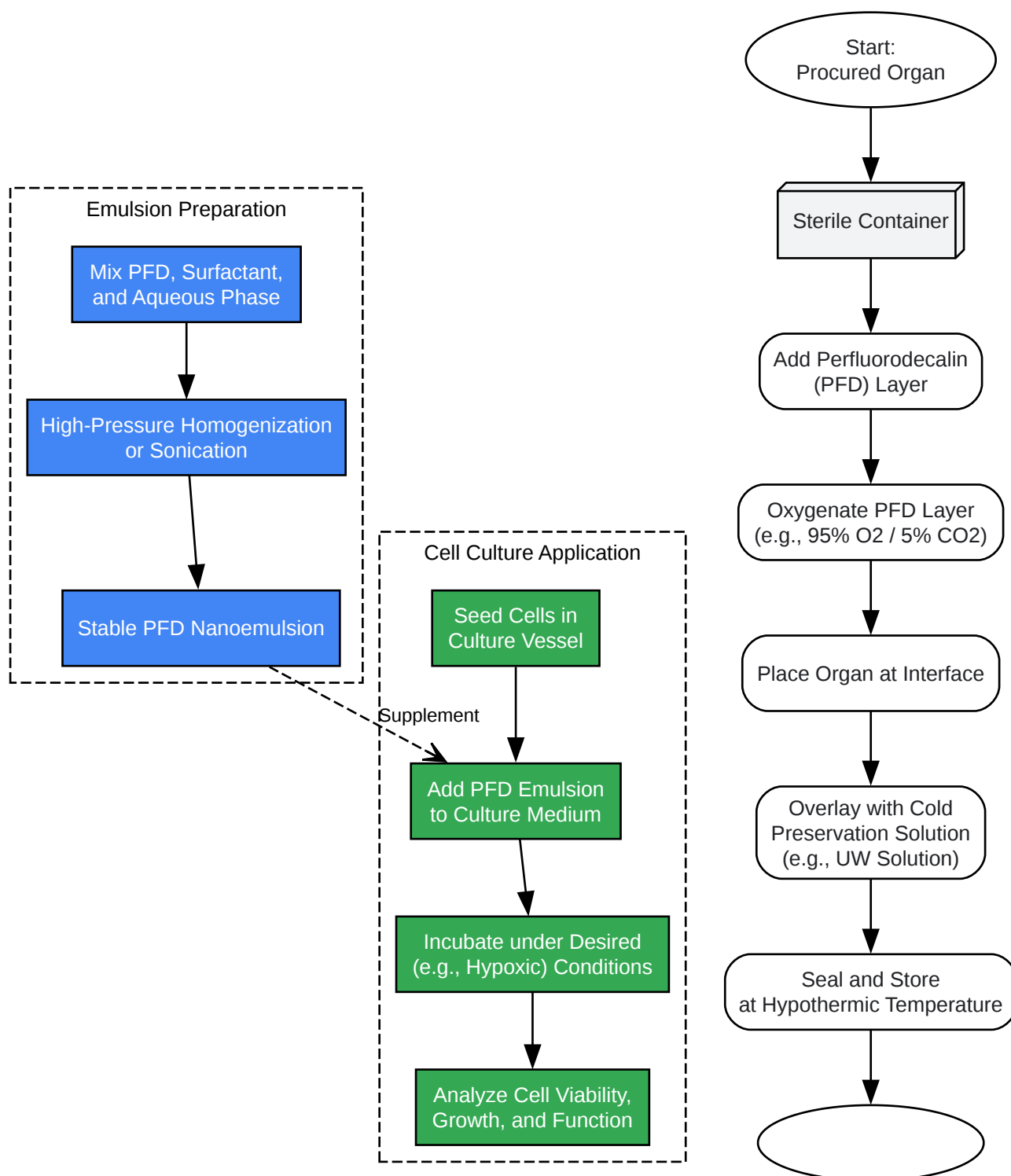
The molecular structure of **perfluorodecalin** is characterized by two fused six-membered rings. It exists as two stereoisomers, cis and trans, which have similar physical properties but differ notably in their melting points.

Property	Value	Reference(s)
Molecular Weight	462.08 g/mol	
Appearance	Clear, colorless liquid	
Density	~1.941 g/mL at 20-25°C	
Boiling Point	142 °C	
Melting Point	cis-isomer: -3.6 °C; trans-isomer: +18 °C; 50/50 mixture: -6.7 °C	
Solubility in Water	~10 ppm	
Refractive Index	~1.313 - 1.3145 (at 20°C)	
Oxygen Solubility	~49 mL of O <sub>2</sub> per 100 mL of PFD (at 25°C, 1 atm)	
Surface Tension	~17.6 mN/m	
Viscosity	~5.1 mPa·s	

## Molecular Structure and Isomerism

**Perfluorodecalin**'s structure is based on the decahydronaphthalene carbon framework. The exhaustive fluorination results in a highly stable molecule. The presence of cis and trans isomers arises from the relative orientation of the fluorine atoms at the bridgehead carbon atoms. Both isomers are chemically and biologically inert.





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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)